

Technical Guide: Certificate of Analysis for 17:0-18:1 PC-d5

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Compound of Interest

Compound Name: 17:0-18:1 PC-d5

CAS No.: 2342575-55-5

Cat. No.: B15553743

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the quality control, analytical specifications, and experimental methodologies associated with the deuterated phospholipid, 1-heptadecanoyl-2-oleoyl-sn-glycero-3-phosphocholine-d5 (**17:0-18:1 PC-d5**). This internal standard is crucial for accurate quantification in lipidomics research and drug development.

Product Identification and Specifications

17:0-18:1 PC-d5 is a high-purity, deuterated synthetic phospholipid used as an internal standard in mass spectrometry-based lipid analysis.^[1] The deuterium labels provide a distinct mass shift, allowing for differentiation from endogenous lipids.

Table 1: General Product Specifications

Parameter	Specification	Reference
Systematic Name	1-heptadecanoyl-2-oleoyl-sn-glycero(d5)-3-phosphocholine	[2]
Common Name	17:0-18:1 PC-d5	[2][3][4]
CAS Number	2342575-55-5	[1][2]
Molecular Formula	C43H79D5NO8P	[1][3][4]
Formula Weight	779.15 g/mol	[2]
Exact Mass	778.6248	[3][4]
Physical Form	Varies by preparation (e.g., solution, powder)	[3]
Storage	-20°C	[2]

Quantitative Analysis and Purity Assessment

The concentration and purity of **17:0-18:1 PC-d5** are critical for its function as an internal standard. These parameters are typically determined using a combination of chromatographic and mass spectrometric techniques.

Table 2: Typical Quantitative Data

Analysis	Method	Typical Specification
Concentration	Gravimetric analysis with LC-MS verification	e.g., 150 µg/mL
Purity	High-Performance Liquid Chromatography (HPLC) with Charged Aerosol Detection (CAD) or Evaporative Light Scattering Detection (ELSD)	≥99%
Isotopic Enrichment	Mass Spectrometry (MS)	≥98% D5
Identity Confirmation	Tandem Mass Spectrometry (MS/MS)	Consistent with predicted fragmentation pattern

Experimental Protocols

The following sections detail the methodologies used to verify the quality and concentration of **17:0-18:1 PC-d5**.

Lipid Extraction for Analysis

A common procedure for extracting lipids from a biological matrix or for preparing a sample for analysis involves a liquid-liquid extraction.

- Protocol: A modified Bligh-Dyer or Folch extraction is frequently employed. For instance, samples may be homogenized in a mixture of methyl tert-butyl ether and methanol.^[5] Following homogenization, phase separation is induced by the addition of water. The organic phase, containing the lipids, is collected, dried under a stream of nitrogen, and reconstituted in an appropriate solvent for analysis.^{[5][6]}

Chromatographic Separation

High-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) is used to separate **17:0-18:1 PC-d5** from other lipid species and potential contaminants.^{[7][8][9][10]}

- Column: A C18 reversed-phase column is commonly used for separating phospholipids.[\[11\]](#)
[\[12\]](#)
- Mobile Phase: A gradient elution is typically performed using a binary solvent system.
 - Solvent A: Acetonitrile/Water with a modifier such as ammonium formate or acetate.
 - Solvent B: Isopropanol/Acetonitrile with the same modifier.
- Flow Rate: Dependent on the column dimensions, typically in the range of 0.2-0.6 mL/min.
- Column Temperature: Maintained at a constant temperature, for example, 45°C, to ensure reproducible retention times.[\[5\]](#)

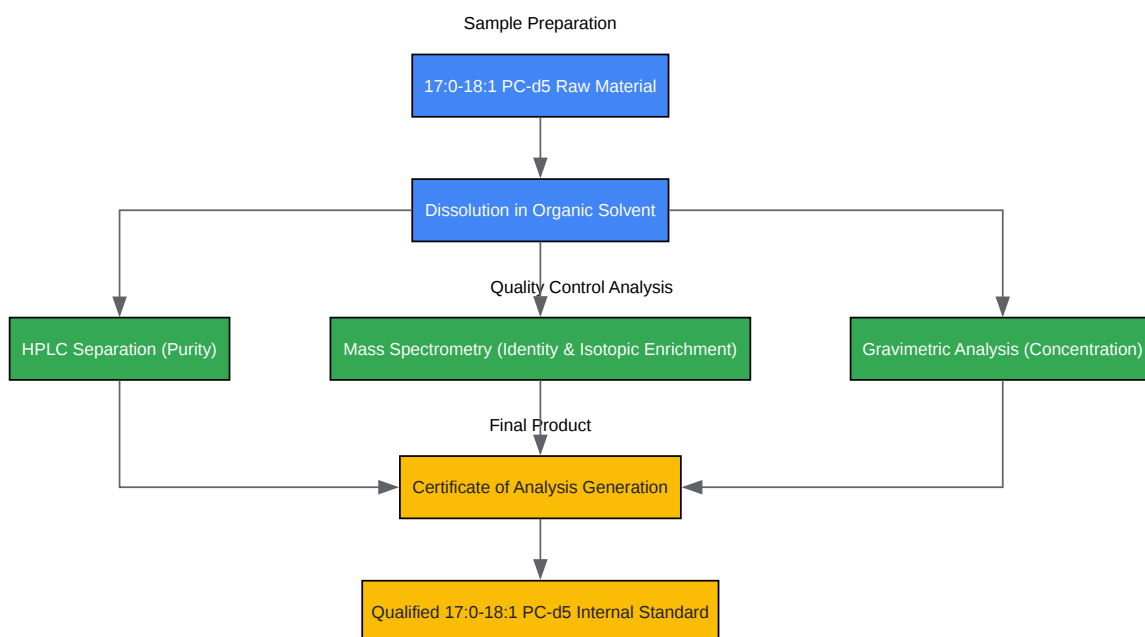
Mass Spectrometric Analysis

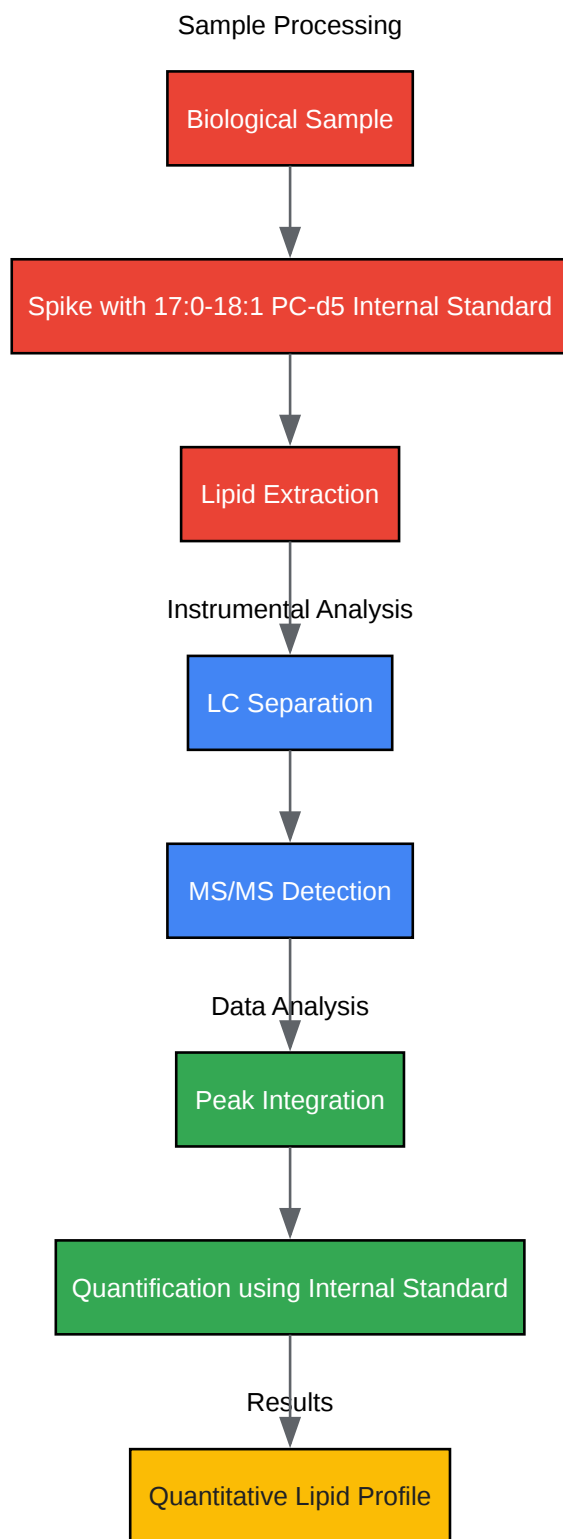
Mass spectrometry is used for the detection, identification, and quantification of **17:0-18:1 PC-d5**.

- Ionization: Electrospray ionization (ESI) is the most common ionization technique for phospholipids.
- Mass Analyzer: Triple quadrupole or high-resolution mass spectrometers like quadrupole time-of-flight (Q-TOF) are frequently used.
- Detection Mode: **17:0-18:1 PC-d5** is typically detected in positive ion mode.
- Multiple Reaction Monitoring (MRM): For quantification on a triple quadrupole mass spectrometer, specific precursor-to-product ion transitions are monitored to ensure specificity and sensitivity.

Visualized Workflows and Pathways

The following diagrams illustrate the experimental workflow for the quality control of **17:0-18:1 PC-d5** and its role in a typical lipidomics experiment.





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